

# Essential Safety and Logistics for Handling H-D-Phe(3-F)-OH

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *H-D-Phe(3-F)-OH*

Cat. No.: *B2550130*

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for **H-D-Phe(3-F)-OH**, a phenylalanine derivative.

## Personal Protective Equipment (PPE)

When handling **H-D-Phe(3-F)-OH**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following PPE is recommended:

- **Eye Protection:** Wear chemical safety goggles or a face shield to protect against potential splashes.
- **Hand Protection:** Chemical-resistant gloves are required. Inspect gloves for any tears or punctures before use.
- **Body Protection:** A lab coat or other suitable protective clothing should be worn to prevent skin contact.
- **Respiratory Protection:** Handle the compound in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of any dust or aerosols.

## Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **H-D-Phe(3-F)-OH** from receipt to disposal is critical for laboratory safety and operational efficiency.

- Receiving and Storage:
  - Upon receipt, visually inspect the container for any damage or leaks.
  - Store the container in a tightly sealed state in a dry, cool, and well-ventilated area.[\[1\]](#)
  - Recommended storage temperature is between 0-5°C.[\[1\]](#)
  - Keep it segregated from incompatible materials and foodstuffs.[\[1\]](#)
- Preparation and Handling:
  - Work in a designated, well-ventilated area, preferably a chemical fume hood.[\[1\]](#)
  - Before handling, ensure all necessary PPE is correctly worn.
  - Avoid direct contact with skin and eyes.[\[1\]](#)
  - Prevent the formation of dust and aerosols.[\[1\]](#)
  - Do not eat, drink, or smoke in the area where the chemical is handled.[\[1\]](#)
- In Case of Exposure:
  - If Swallowed: Rinse the mouth with water and seek immediate medical attention.[\[1\]](#)
  - After Handling: Wash hands and any exposed skin thoroughly with soap and water.[\[1\]](#)

## Disposal Plan

Proper disposal of **H-D-Phe(3-F)-OH** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Unused Material: Dispose of unused or waste **H-D-Phe(3-F)-OH** as hazardous waste in accordance with local, state, and federal regulations.
- Empty Containers:
  - Thoroughly empty the container.

- Triple-rinse the container with a suitable solvent.
- The first rinseate should be collected and disposed of as hazardous waste.[2] For highly toxic chemicals, the first three rinses must be collected as hazardous waste.[2]
- After proper rinsing, the container can be disposed of as regular laboratory waste, unless otherwise specified by institutional policies.

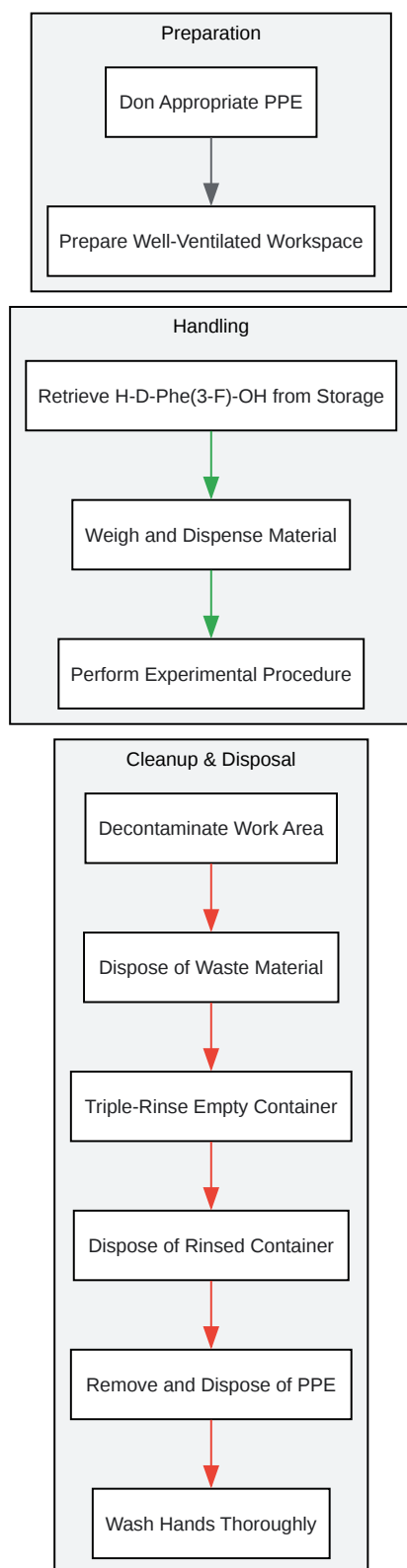
## Quantitative Data

The following table summarizes key quantitative data for **H-D-Phe(3-F)-OH**.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>10</sub> FNO <sub>2</sub>
Molecular Weight	183.18 g/mol
Appearance	Solid
Storage Temperature	0-5°C[1]
Boiling Point (Predicted)	305.0 ± 32.0 °C
Density (Predicted)	1.293 ± 0.06 g/cm <sup>3</sup>
Flash Point (Predicted)	138.3 ± 25.1 °C

## Experimental Workflow

The following diagram illustrates the standard workflow for handling **H-D-Phe(3-F)-OH** in a laboratory setting.



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Caption: Workflow for Safe Handling of **H-D-Phe(3-F)-OH**.

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## References

- 1. echemi.com [echemi.com]
- 2. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
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### Contact

Address: 3281 E Guasti Rd

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